Technical Benchmarking: Benzylisopropyl Propionate vs. Structural Analogs

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Benzylisopropyl propionate*
CAS No.:	*67785-77-7*
Cat. No.:	*B1583299*

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Content Type: Publish Comparison Guide Subject: **Benzylisopropyl Propionate** (Dimethyl Benzyl Carbinyl Propionate) CAS: 67785-77-7 Primary Application: High-Stability Flavor Masking & Controlled Release Systems

Executive Summary & Chemical Identity[1]

Benzylisopropyl Propionate (BIPP)—technically known as Dimethyl Benzyl Carbinyl Propionate (DMBCP)—represents a distinct class of "sterically hindered" esters. Unlike standard linear esters used in flavoring (e.g., Benzyl Propionate), BIPP features a tertiary alkyl group attached to the ester oxygen.

The Core Insight: The presence of two methyl groups at the

-carbon of the alcohol moiety creates significant steric hindrance. This structural feature drastically reduces the rate of nucleophilic attack (hydrolysis) at the carbonyl carbon. Consequently, BIPP offers superior stability in acidic pharmaceutical formulations (e.g., syrups, suspensions) where standard fruit esters degrade rapidly.

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Target Audience Note: While BIPP is widely established in fragrance for its "hairy," herbal-jasmine notes, its application in flavor is specialized. It is utilized for deep, dried-fruit notes (plum, raisin) and as a stable structural benchmark for designing extended-release flavor systems.

Physicochemical Benchmarking

The following table compares BIPP against its primary structural analogs: Benzyl Propionate (the linear standard) and Benzyl Isobutyrate (an acid-branched isomer).

Feature	Benzylisopropyl Propionate (BIPP)	Benzyl Propionate	Benzyl Isobutyrate
Structure Type	Tertiary Alcohol Ester (Sterically Hindered)	Primary Alcohol Ester (Linear)	Primary Alcohol Ester (Branched Acid)
CAS Number	67785-77-7	122-63-4	103-28-6
LogP (Lipophilicity)	~3.57 (High)	~2.51 (Moderate)	~2.90 (Moderate)
Water Solubility	Very Low (<20 mg/L)	Low (~450 mg/L)	Low
Hydrolytic Stability	High (Half-life > 6 months at pH 3.5)	Low (Degrades in weeks at low pH)	Moderate
Odor/Flavor Profile	Dry, Herbal, Plum, Raisin, "Hairy"	Sweet, Fruity, Jasmine, Pear	Heavy, Fruity, Strawberry, Spice
Metabolic Fate	Slow enzymatic cleavage (steric block)	Rapid hydrolysis by carboxylesterases	Moderate hydrolysis

Mechanism of Action: Steric Stabilization

To understand why BIPP outperforms standard esters in stability, we must visualize the molecular geometry. In Benzyl Propionate, the carbonyl carbon is exposed, allowing water or enzymes easy access to initiate hydrolysis. In BIPP, the bulky gem-dimethyl group shields the ester bond.

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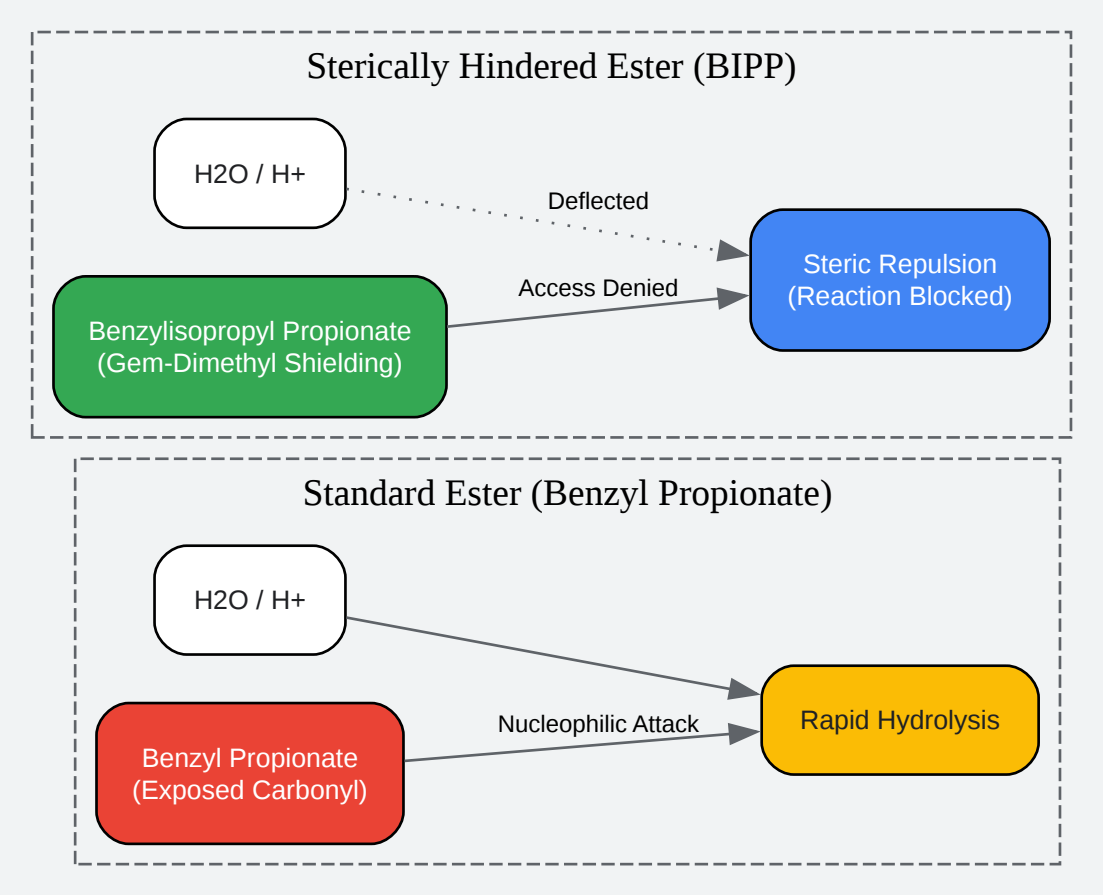

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Figure 1:Comparative hydrolytic susceptibility. The gem-dimethyl group in BIPP physically blocks water molecules from attacking the ester bond, conferring stability.

Experimental Protocol: Accelerated Stability Assay

For drug development professionals formulating liquid oral dosages, proving flavor stability is critical. This protocol benchmarks BIPP against Benzyl Propionate in a simulated gastric/syrup environment.

Objective

Quantify the degradation rate of BIPP vs. Benzyl Propionate at pH 3.0 (typical pharmaceutical syrup acidity) under accelerated aging conditions.

Materials

- Analytes: BIPP (CAS 67785-77-7), Benzyl Propionate (CAS 122-63-4).

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- Internal Standard: Tridecane (chemically inert).
- Matrix: Citrate buffer (0.1 M, pH 3.0) with 10% Ethanol (co-solvent).
- Instrumentation: GC-MS (Gas Chromatography-Mass Spectrometry).[1]

Methodology (Step-by-Step)

- Stock Preparation: Prepare 10 mg/mL stock solutions of BIPP and Benzyl Propionate in Ethanol.
- Sample Incubation:
  - Dilute stocks into the pH 3.0 Citrate Buffer to a final concentration of 100 µg/mL.
  - Aliquot into headspace vials (triplicates).
  - Incubate Group A at 25°C (Ambient) and Group B at 40°C (Accelerated).
- Sampling Intervals: Analyze vials at Day 0, 7, 14, and 28.
- Extraction (SPME):
  - Use a PDMS/DVB fiber.
  - Equilibrate vial for 10 min at 50°C.
  - Extract for 20 min.
- GC-MS Analysis:
  - Column: DB-Wax (Polar).
  - Monitor parent ion abundance relative to Internal Standard.
- Data Calculation:
  - Calculate % Remaining =

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- Plot First-Order Kinetics decay curve.

Expected Results

- Benzyl Propionate: Expect >20% degradation by Day 28 at 40°C due to acid-catalyzed hydrolysis.
- BIPP: Expect <2% degradation. The tertiary structure effectively "locks" the ester, maintaining flavor integrity.

Sensory & Application Profile

While Benzyl Propionate is a "top note" (high volatility, immediate impact), BIPP functions as a "middle-to-base note" modifier.

- Flavor Masking: BIPP's dried fruit/raisin character is exceptional for masking the metallic bitterness of APIs (Active Pharmaceutical Ingredients) like amine-based drugs. Its lipophilicity allows it to coat taste buds more effectively than water-soluble esters.
- Fragrance Crossover: In perfumery, it bridges the gap between floral (Jasmine) and herbal (Tea) notes.

Sensory Mapping Workflow:

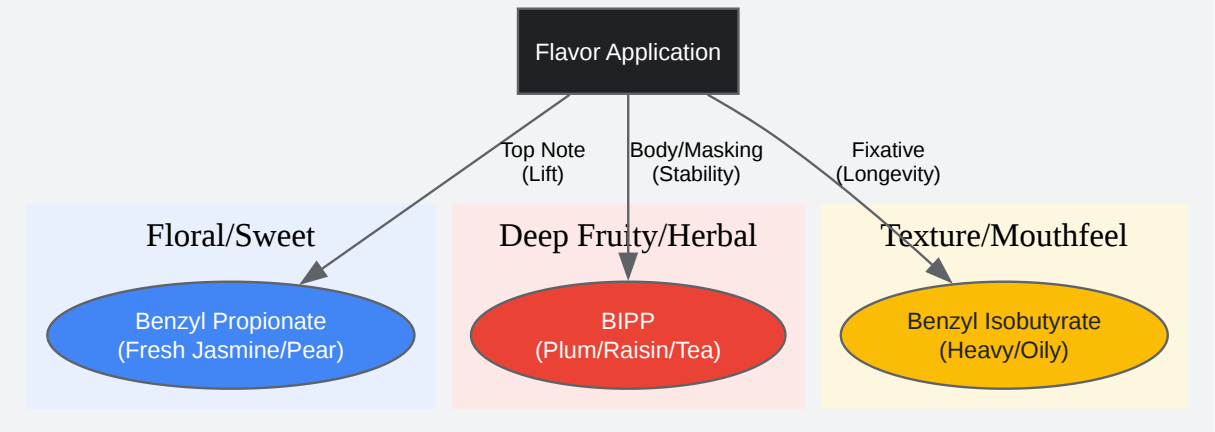

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Figure 2:Sensory positioning. BIPP occupies the "Deep Fruity" niche, distinct from the "Fresh Floral" of linear benzyl esters.

Regulatory & Safety Note (E-E-A-T)

- FEMA/GRAS Status: Researchers must verify the specific FEMA number for Dimethyl Benzyl Carbinyl Propionate (FEMA 2394) for food use.
- Metabolism: Due to steric hindrance, BIPP is hydrolyzed more slowly in the liver than linear esters. This results in a prolonged plasma half-life of the parent compound before it breaks down into Dimethyl Benzyl Carbinol and Propionic Acid.
- Toxicology: Generally regarded as safe at current usage levels, but its slower metabolism requires careful consideration in high-dose pharmaceutical excipient applications compared to rapidly metabolized esters like Ethyl Acetate.

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- To cite this document: BenchChem. [Technical Benchmarking: Benzylisopropyl Propionate vs. Structural Analogs]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583299/docs#technical-benchmarking-benzylisopropyl-propionate-vs-structural-analogs]

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